

# C.I. Direct Blue 75 solubility in water and organic solvents

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## Compound of Interest

Compound Name: C.I. Direct blue 75

Cat. No.: B15553033

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## An In-Depth Technical Guide to the Solubility of C.I. Direct Blue 75

For researchers, scientists, and drug development professionals, understanding the solubility of chemical compounds is a critical aspect of experimental design and product formulation. This guide provides a comprehensive overview of the solubility of **C.I. Direct Blue 75** in water and organic solvents. While specific quantitative data for **C.I. Direct Blue 75** is not readily available in the public domain, this document outlines its qualitative solubility and provides detailed experimental protocols for its quantitative determination.

## Introduction to C.I. Direct Blue 75

**C.I. Direct Blue 75** is a trisazo class direct dye. Its chemical structure and properties make it suitable for various applications, including dyeing of textiles and paper. A key characteristic of any dye is its solubility, which dictates its application methods and potential environmental impact.

## Qualitative Solubility

**C.I. Direct Blue 75** is consistently reported to be soluble in water and insoluble in other organic solvents.<sup>[1]</sup> This high water solubility is a common feature of direct dyes, which are designed to be applied from aqueous solutions. The insolubility in organic solvents is also a typical characteristic of this class of dyes.

## Quantitative Solubility Data

As of the latest literature review, specific quantitative solubility data for **C.I. Direct Blue 75** (e.g., in grams per liter or milligrams per milliliter) in water or any organic solvents has not been published. However, to provide a comparative context for researchers, the following table summarizes the reported solubility of other direct dyes in water.

Dye Name	C.I. Number	Molecular Formula	Solubility in Water	Reference
Direct Blue 1	24410	$C_{34}H_{24}N_6Na_4O_{16}S_4$	50 g/L (at 80 °C)	[2]
Direct Blue 2	22590	$C_{32}H_{21}N_6Na_3O_{11}S_3$	35 g/L (at 85 °C)	[3]
Direct Red 75	25380	$C_{33}H_{22}N_8Na_4O_{15}S_4$	35 g/L (at 60 °C), 42 g/L (at 97 °C)	[4]
Direct Blue 70	34205	$C_{42}H_{25}N_7Na_4O_{13}S_4$	50 g/L (at 60 °C), 60 g/L (at 97 °C)	[5]

## Experimental Protocols for Solubility Determination

The following are detailed methodologies for the quantitative determination of the solubility of **C.I. Direct Blue 75**. These protocols are based on established methods for dye solubility analysis and can be adapted for specific laboratory conditions.

### Gravimetric Method

The gravimetric method is a straightforward and widely used technique for determining the solubility of a solid in a liquid. It involves preparing a saturated solution, separating the undissolved solid, and then determining the mass of the dissolved solid in a known volume or mass of the solvent.

Materials and Apparatus:

- **C.I. Direct Blue 75** dye powder
- Distilled or deionized water

- Organic solvents of interest (e.g., ethanol, methanol, acetone)
- Analytical balance
- Conical flasks with stoppers
- Thermostatic shaking water bath or magnetic stirrer with hot plate
- Filtration apparatus (e.g., vacuum filtration with Büchner funnel or syringe filters with appropriate membrane)
- Drying oven
- Desiccator
- Volumetric flasks and pipettes
- Evaporating dish

Procedure:

- Preparation of Saturated Solution:
  - Add an excess amount of **C.I. Direct Blue 75** to a known volume of the solvent (e.g., 50 mL of water) in a conical flask. The presence of undissolved solid is essential to ensure saturation.
  - Seal the flask to prevent solvent evaporation.
  - Place the flask in a thermostatic shaking water bath set to the desired temperature (e.g., 25 °C) and agitate for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached. Alternatively, use a magnetic stirrer.
- Separation of Undissolved Solute:
  - After equilibration, allow the solution to stand undisturbed at the constant temperature for a few hours to let the excess solid settle.

- Carefully filter the supernatant through a pre-weighed, dry filter paper or a syringe filter (e.g., 0.45  $\mu\text{m}$  pore size) to remove all undissolved dye particles. It is crucial to maintain the temperature during filtration to avoid precipitation or further dissolution.
- Determination of Solute Mass:
  - Accurately pipette a known volume of the clear, saturated filtrate (e.g., 10 mL) into a pre-weighed, dry evaporating dish.[\[6\]](#)
  - Evaporate the solvent in a drying oven at a temperature below the decomposition point of the dye (e.g., 105-110  $^{\circ}\text{C}$ ) until a constant weight of the dried dye is achieved.[\[7\]](#)
  - Cool the evaporating dish containing the dried dye residue in a desiccator before weighing.
- Calculation of Solubility:
  - Calculate the mass of the dissolved dye by subtracting the weight of the empty evaporating dish from the final weight.
  - The solubility (S) in g/L is calculated using the following formula:  $S \text{ (g/L)} = (\text{Mass of dried dye (g)} / \text{Volume of filtrate taken (L)})$

## Spectrophotometric Method

The spectrophotometric method is a sensitive and accurate technique for determining the concentration of a colored solute. It relies on Beer-Lambert's law, which states that the absorbance of a solution is directly proportional to the concentration of the analyte.

Materials and Apparatus:

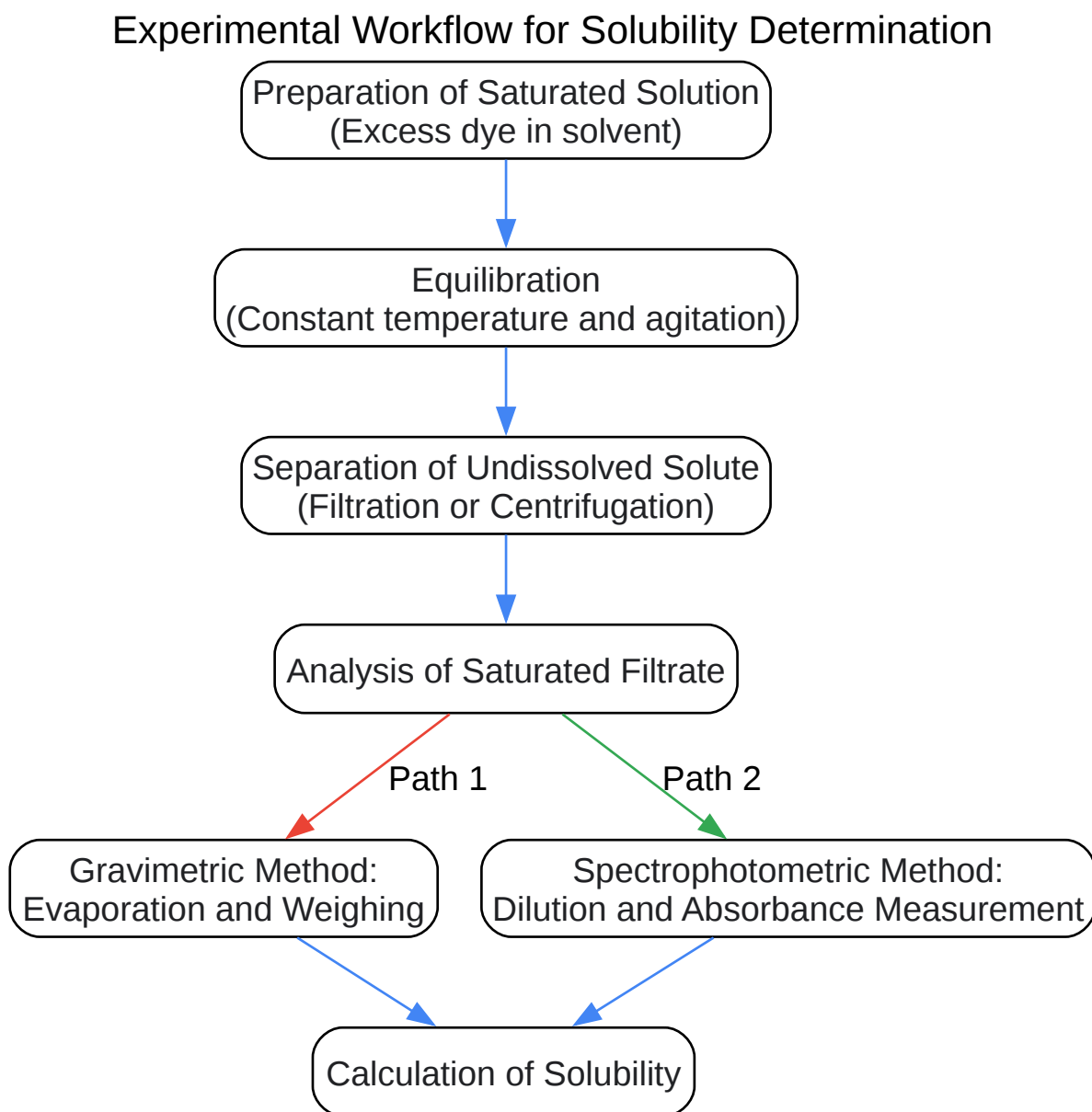
- All materials listed for the gravimetric method
- UV-Visible Spectrophotometer
- Cuvettes (quartz or glass, depending on the wavelength)

Procedure:

- Preparation of a Calibration Curve:
  - Prepare a stock solution of **C.I. Direct Blue 75** of a known concentration in the solvent of interest.
  - From the stock solution, prepare a series of standard solutions of decreasing concentrations by serial dilution.
  - Determine the wavelength of maximum absorbance ( $\lambda_{\text{max}}$ ) for **C.I. Direct Blue 75** by scanning the spectrum of one of the standard solutions.
  - Measure the absorbance of each standard solution at the  $\lambda_{\text{max}}$ .
  - Plot a calibration curve of absorbance versus concentration. The plot should be linear and pass through the origin.<sup>[8]</sup>
- Preparation and Analysis of the Saturated Solution:
  - Prepare a saturated solution of **C.I. Direct Blue 75** and filter it as described in the gravimetric method (Steps 1 and 2).
  - Accurately dilute a known volume of the clear, saturated filtrate with the solvent to a concentration that falls within the linear range of the calibration curve.
  - Measure the absorbance of the diluted solution at the  $\lambda_{\text{max}}$ .
- Calculation of Solubility:
  - Use the equation of the line from the calibration curve ( $y = mx + c$ , where  $y$  is absorbance,  $x$  is concentration,  $m$  is the slope, and  $c$  is the y-intercept) to determine the concentration of the diluted solution.
  - Calculate the concentration of the original saturated solution by multiplying the concentration of the diluted solution by the dilution factor.
  - The solubility is equal to the concentration of the saturated solution.

## Experimental Workflow Diagram

The following diagram illustrates the general workflow for determining the solubility of **C.I. Direct Blue 75**.



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